

Application Notes and Protocols for CM-1758 in Cell-Based Assays

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Compound of Interest

Compound Name: CM-1758

Cat. No.: B15587163

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Introduction

CM-1758 is a potent lysine deacetylase (HDAC) inhibitor with significant potential in cancer therapy, particularly in the context of differentiation-based treatments for Acute Myeloid Leukemia (AML). As a small molecule, its efficacy in in vitro cell-based assays is critically dependent on proper handling and preparation, especially concerning its solubility in dimethyl sulfoxide (DMSO). These application notes provide detailed protocols for the solubilization of **CM-1758** in DMSO, its application in a myeloid differentiation assay, and an overview of its mechanism of action.

Physicochemical Properties and Solubility

CM-1758 is a solid powder that requires dissolution in a suitable solvent for use in cell culture. DMSO is a common and effective solvent for this compound.

Table 1: Physicochemical and Solubility Data for **CM-1758**

Property	Value	Source
Molecular Weight	532.60 g/mol	[1]
Formula	C ₂₈ H ₃₂ N ₆ O ₅	[1]
Appearance	Solid	[1]
Solubility in DMSO	10 mM	[1]
In Vivo Formulation Solubility	≥ 2.5 mg/mL in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[2]

Biological Activity

CM-1758 exhibits its biological effects through the inhibition of HDAC enzymes, leading to changes in gene expression and cellular processes.

Table 2: Biological Activity of **CM-1758**

Target/Assay	IC ₅₀ / Effect	Cell Line/Context	Source
HDAC1	5 nM	Biochemical Assay	[1]
HDAC6	126 nM	Biochemical Assay	[1]
Cytotoxicity/Cytostasis	0.33 - 4.8 μM	Bladder Cancer Cells	[1]
Myeloid Differentiation	Effective at 210 nM - 2 μM	AML Cell Lines	

Experimental Protocols

Preparation of **CM-1758** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CM-1758** in DMSO.

Materials:

- **CM-1758** powder

- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Protocol:

- Calculate the required mass of **CM-1758**:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 532.60 \text{ g/mol} * 1000 \text{ mg/g} = 5.326 \text{ mg}$
- Dissolution:
 - Aseptically weigh 5.33 mg of **CM-1758** powder and transfer it to a sterile microcentrifuge tube.
 - Add 1 mL of sterile DMSO to the tube.
 - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved.
 - If precipitation is observed, gentle warming (to no more than 37°C) and/or sonication can be used to aid dissolution.[\[2\]](#)
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[2\]](#)

Myeloid Differentiation Assay in AML Cell Lines

This protocol details a method to assess the pro-differentiative effects of **CM-1758** on AML cell lines, such as HL-60 or ML-2, by measuring the expression of the myeloid differentiation

marker CD11b via flow cytometry.

Materials:

- AML cell lines (e.g., HL-60, ML-2)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% penicillin-streptomycin)
- **CM-1758** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- FACS buffer (PBS with 2% FBS)
- FITC- or PE-conjugated anti-human CD11b antibody
- Isotype control antibody
- Flow cytometer

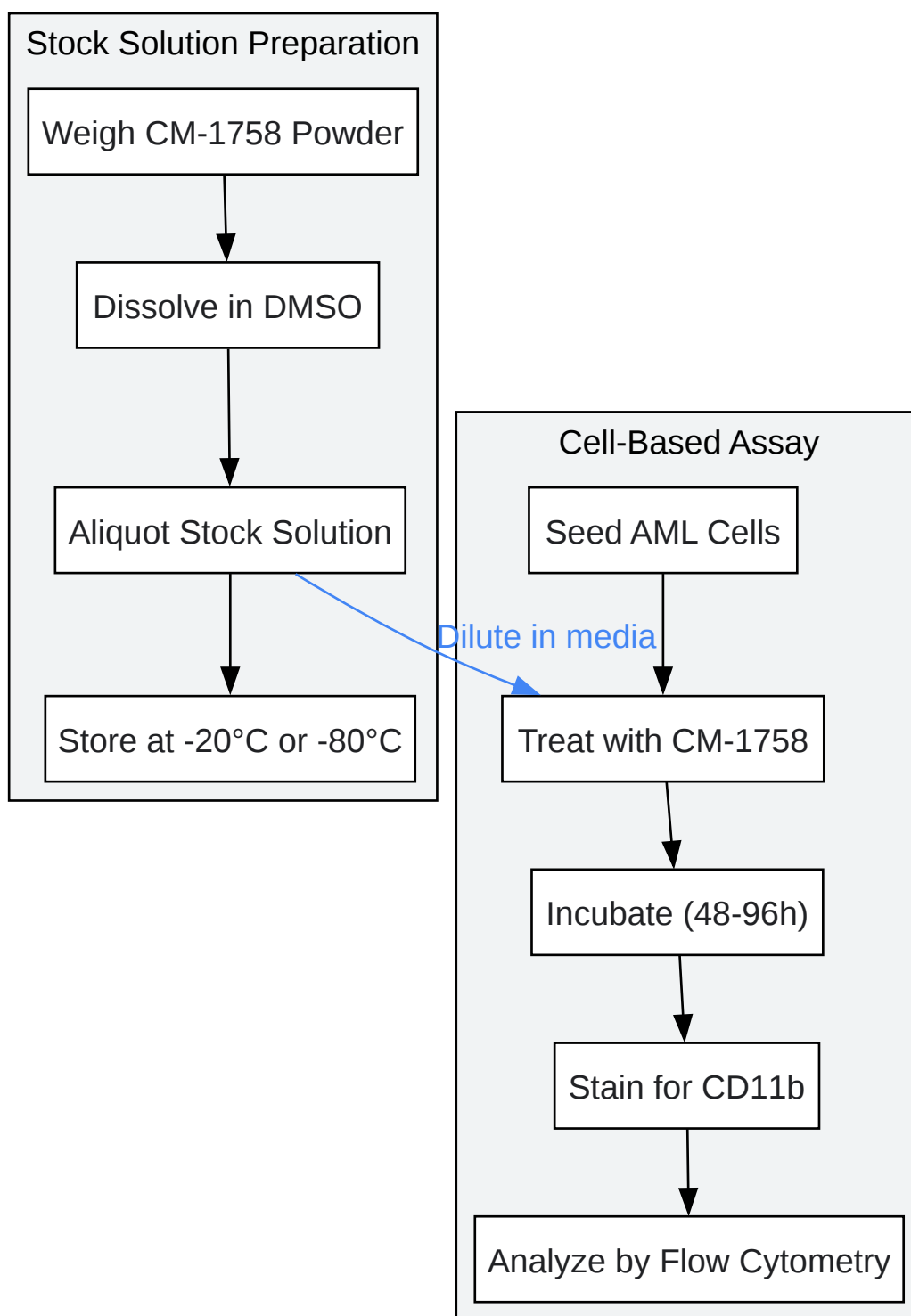
Protocol:

- Cell Seeding:
 - Seed AML cells in a 6-well plate at a density of 2×10^5 cells/mL in complete culture medium.
- Compound Treatment:
 - Prepare working solutions of **CM-1758** by diluting the 10 mM DMSO stock solution in complete culture medium. It is crucial to maintain the final DMSO concentration below 0.5% to avoid solvent-induced toxicity.
 - Treat the cells with the desired concentrations of **CM-1758** (e.g., a dose-response from 100 nM to 2 μ M). Include a vehicle control (medium with the same final concentration of DMSO as the highest **CM-1758** concentration).

- For primary AML patient samples, treatment with 500 nM and 2 μ M for 48 hours has been shown to be effective.
- Incubation:
 - Incubate the cells for 48 to 96 hours at 37°C in a humidified atmosphere with 5% CO₂.
- Cell Staining for Flow Cytometry:
 - Harvest the cells and wash them once with cold PBS.
 - Resuspend the cell pellet in 100 μ L of FACS buffer.
 - Add the anti-human CD11b antibody or the isotype control at the manufacturer's recommended concentration.
 - Incubate for 30 minutes on ice in the dark.
 - Wash the cells twice with FACS buffer.
 - Resuspend the final cell pellet in 300-500 μ L of FACS buffer.
- Data Acquisition and Analysis:
 - Acquire the data on a flow cytometer.
 - Analyze the percentage of CD11b-positive cells in the treated and control samples. An increase in the CD11b-positive population indicates myeloid differentiation.

Visualizations

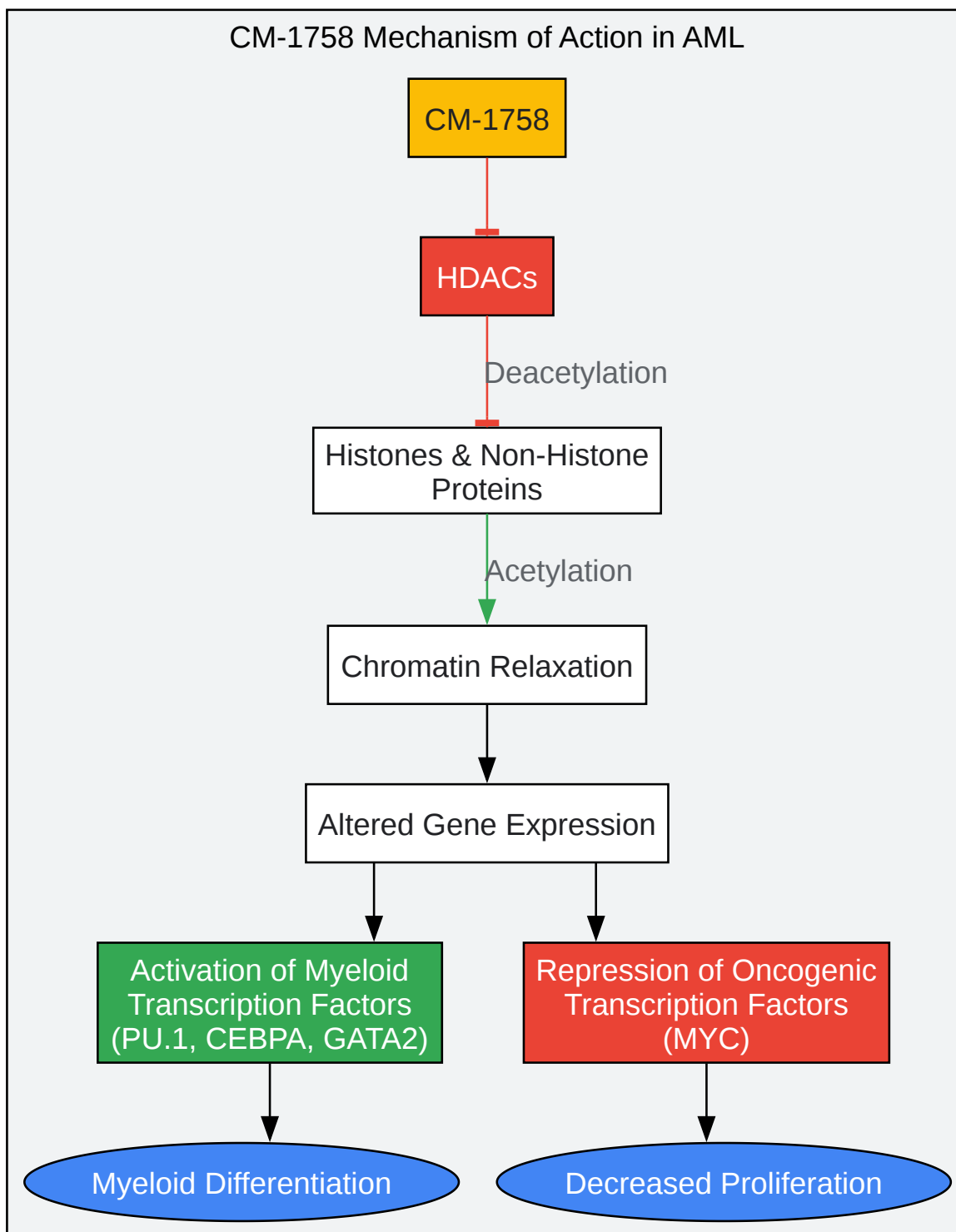
Experimental Workflow



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Caption: Workflow for **CM-1758** stock preparation and use in a cell-based assay.

Signaling Pathway



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Caption: **CM-1758** inhibits HDACs, promoting myeloid differentiation in AML.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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